

# Methyl 7-fluoro-1H-indazole-4-carboxylate CAS number and molecular structure

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## Compound of Interest

Compound Name: Methyl 7-fluoro-1H-indazole-4-carboxylate

Cat. No.: B1457172

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## An In-Depth Technical Guide to Methyl 7-fluoro-1H-indazole-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

### Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **Methyl 7-fluoro-1H-indazole-4-carboxylate**, a key building block in modern medicinal chemistry. We will delve into its chemical identity, molecular structure, synthesis, and pivotal role as a pharmaceutical intermediate. This document is intended to serve as a practical resource, blending established scientific principles with actionable insights for laboratory applications.

## Core Compound Identification and Properties

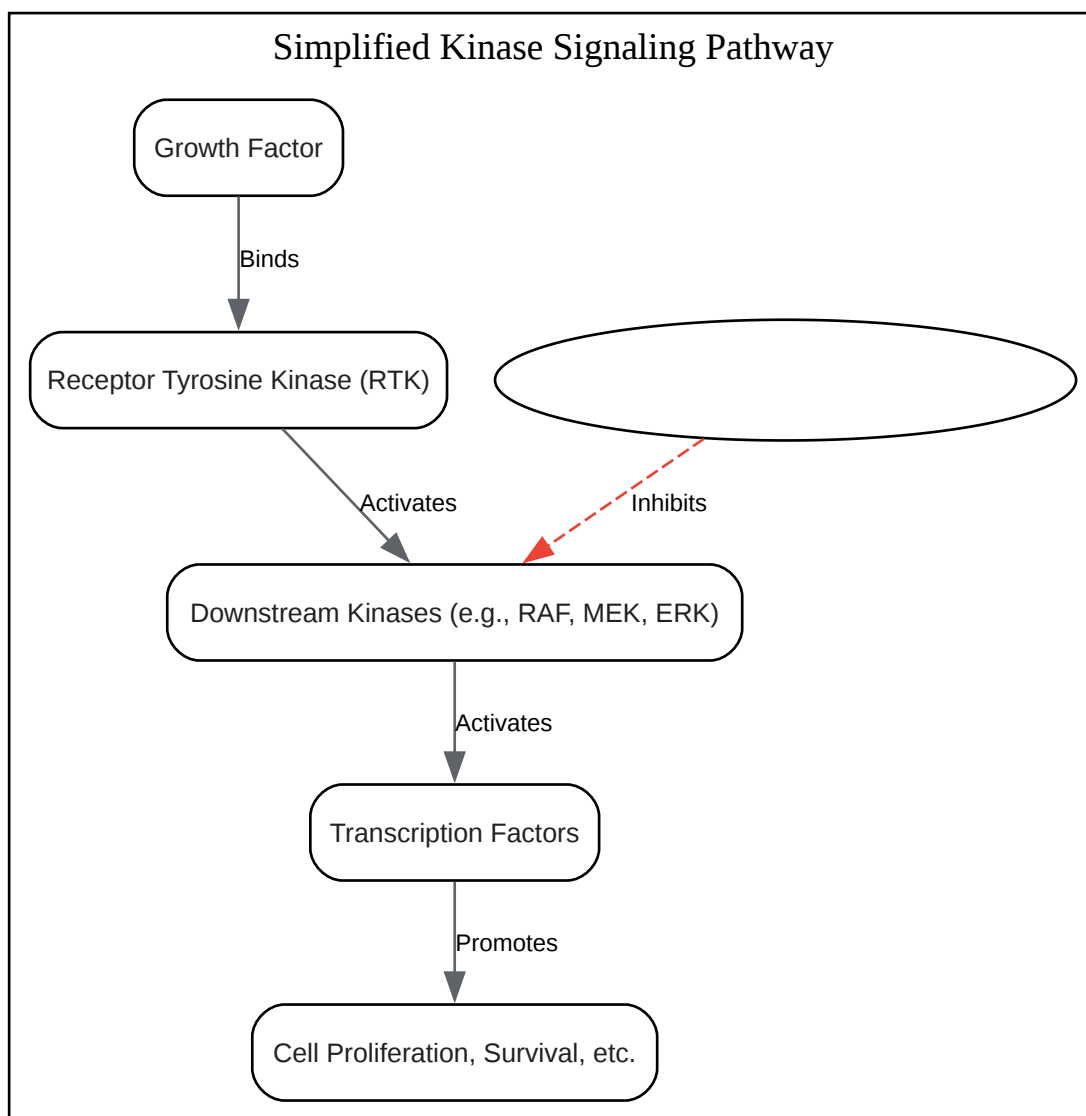
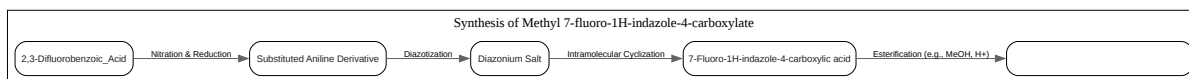
**Methyl 7-fluoro-1H-indazole-4-carboxylate** is a heterocyclic organic compound featuring an indazole core. The strategic placement of a fluorine atom at the 7-position and a methyl carboxylate group at the 4-position imparts unique electronic properties and reactivity, making it a valuable precursor in the synthesis of complex, biologically active molecules.<sup>[1][2]</sup>

Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	1079993-19-3	[3]
Molecular Formula	C <sub>9</sub> H <sub>7</sub> FN <sub>2</sub> O <sub>2</sub>	[4]
Molecular Weight	194.16 g/mol	[4]
IUPAC Name	methyl 7-fluoro-1H-indazole-4-carboxylate	[5]
Canonical SMILES	<chem>COC(=O)C1=CC=C(F)C2=C1C=NN2</chem>	[5]
InChI Key	PBYSPIOLQQDIAR-UHFFFAOYSA-N	[1]
Physical Form	Solid (predicted)	[6]
Purity	Typically >97%	[4]

Note: Some physical properties such as melting and boiling points are not readily available in published literature and would require experimental determination.

## Molecular Structure:



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## References

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- To cite this document: BenchChem. [Methyl 7-fluoro-1H-indazole-4-carboxylate CAS number and molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1457172#methyl-7-fluoro-1h-indazole-4-carboxylate-cas-number-and-molecular-structure]

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